

Application Notes: Enocyanin as a Natural Dye in Textile Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Enocyanin*

Cat. No.: *B15575552*

[Get Quote](#)

1. Introduction

Enocyanin is a natural colorant extracted from the skins of black grapes (*Vitis vinifera*), primarily a byproduct of the winemaking industry. It belongs to the anthocyanin family, a class of water-soluble flavonoid pigments responsible for many of the red, purple, and blue colors found in plants.[1][2] As a natural dye, **enocyanin** offers a renewable and biodegradable alternative to synthetic colorants, aligning with the growing demand for sustainable textile processing.[3][4]

These application notes provide researchers and scientists with a comprehensive overview of **enocyanin**'s properties, its application in textile dyeing, and detailed protocols for its extraction and use on protein (wool) and cellulosic (cotton) fibers.

2. Physicochemical Properties and Stability

- **Chemical Structure:** **Enocyanin** is not a single compound but a mixture of anthocyanins, with malvidin-3-glucoside often being a primary component. The core structure is the flavylium cation (2-phenylchromenylium), which is responsible for its color.[1][5]
- **Solubility:** It is soluble in water and hydroalcoholic solutions but insoluble in non-polar lipid solvents.[1][6]
- **pH Sensitivity:** The color of **enocyanin** is highly dependent on pH. It exhibits reddish hues in acidic environments and shifts towards violet and bluish tones in neutral to basic conditions.

[1][3] This property is crucial for controlling the final shade during the dyeing process.

- **Stability:** **Enocyanin** is sensitive to degradation by heat, light (photodegradation), and oxidation.[1][7] Exposure to these elements can cause the vibrant purple-red colors to fade or shift to brownish compounds. Therefore, textiles dyed with **enocyanin** generally exhibit moderate light fastness.[8][9] Proper storage of the dye extract in dark, cool conditions is essential.[1]

3. Application in Textiles

Enocyanin can be used to dye various natural fibers, yielding shades from red to violet. The success of the dyeing process and the final color's fastness are highly dependent on the fiber type and the use of mordants.

- **Fiber Suitability:**
 - **Protein Fibers (e.g., Wool, Silk):** These fibers have a natural affinity for anthocyanin dyes due to the presence of amino groups, which can form bonds with the dye molecules. Dyeing typically results in good color depth.
 - **Cellulosic Fibers (e.g., Cotton, Linen):** These fibers have a lower affinity for **enocyanin**. Therefore, a pre-treatment with a tannin-based mordant is essential to create binding sites for the dye, ensuring adequate color uptake and fastness.[8][10]
- **Role of Mordants:** Mordants are metallic salts that form a coordination complex between the dye and the fiber, improving dye uptake and fastness properties.[11][12]
 - **Alum (Potassium Aluminum Sulfate):** A common and relatively safe mordant that brightens colors. It is effective on protein fibers and is used as a second step after a tannin treatment on cellulosic fibers.[10][13]
 - **Tannic Acid:** Used as a primary mordant for cotton, it improves the binding of alum and the dye to the cellulosic structure.[14][15]
 - **Iron (Ferrous Sulfate):** Can be used as a mordant or a color modifier. It "saddens" or darkens colors, shifting them towards grays, browns, and deep purples.[6]

Data Presentation

Table 1: Recommended Parameters for **Enocyanin** Dyeing

This table summarizes the suggested starting parameters for dyeing wool and cotton with **enocyanin** extract. Optimization may be required based on the specific grape source, extract concentration, and desired shade.

Parameter	Wool (Protein Fiber)	Cotton (Cellulosic Fiber)	Source(s)
Scouring (Pre-cleaning)	60°C for 1 hour with pH-neutral soap.	Simmer (90-100°C) for 1 hour with soda ash.	[1] [8] [16]
Mordanting	Pre-mordant with 12-15% WOF* Alum.	1. Tannic Acid (8-10% WOF); 2. Alum (15% WOF).	[9] [13] [14]
Dye Bath pH	3.5 - 4.5 (for reddish-purple shades).	3.5 - 4.5 (for reddish-purple shades).	[17] [18]
Dyeing Temperature	75 - 85°C (Simmer, do not boil).	80 - 90°C (Simmer).	[10] [19]
Dyeing Time	60 - 90 minutes.	60 - 90 minutes.	[20]
Material-to-Liquor Ratio	1:30 to 1:50.	1:30 to 1:50.	[17] [21]

*WOF: Weight of Fiber

Table 2: Typical Color Fastness Properties of **Enocyanin**-Dyed Textiles

Color fastness is rated on standard scales: 1-5 for washing and rubbing (where 5 is excellent) and 1-8 for light (where 8 is excellent).[\[11\]](#)[\[17\]](#)

Fiber Type	Mordant	Light Fastness (Scale 1-8)	Wash Fastness (Scale 1-5)	Rubbing Fastness (Dry/Wet, Scale 1-5)	Source(s)
Wool	Alum	3 - 4 (Moderate)	4 (Good)	4/3 (Good/Fair)	[8] [10] [22]
Cotton	Tannin + Alum	3 (Fair)	3-4 (Fair to Good)	3-4/2-3 (Fair to Good/Poor to Fair)	[8] [10] [22]
Cotton	None	1-2 (Poor)	1-2 (Poor)	2/1 (Poor)	[23]

Table 3: Representative CIELab Colorimetric Data

CIELab values describe the color in a three-dimensional space: L* (lightness, 0=black, 100=white), a* (+a=red, -a=green), and b* (+b=yellow, -b=blue). These values represent potential shades for alum-mordanted fibers dyed in an acidic bath.

Fiber Type	Mordant	L* (Lightness)	a* (Red-Green)	b* (Yellow-Blue)	Expected Shade	Source(s)
Wool	Alum	45 - 55	+20 to +30	-5 to -15	Deep Reddish-Purple	[3] [17] [18]
Cotton	Tannin + Alum	55 - 65	+15 to +25	-5 to -10	Muted Reddish-Violet	[3] [24] [25]

Experimental Protocols

Safety Precaution: Always wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, when handling chemicals and hot liquids. Work in a well-ventilated area.

Protocol 1: Extraction of Enocyanin from Grape Pomace

This protocol describes a simple aqueous extraction suitable for laboratory scale.

Materials:

- Dried grape pomace (skins and seeds)
- Distilled water
- Citric acid or Tartaric acid
- Beakers, heating mantle with magnetic stirrer, filtration apparatus (e.g., Buchner funnel with vacuum flask or cheesecloth)
- Storage bottles (amber glass recommended)

Procedure:

- Preparation: Weigh the dried grape pomace. If the pieces are large, coarsely grind them to increase surface area.
- Acidification: Prepare the extraction solvent by dissolving citric acid or tartaric acid in distilled water to achieve a 1-2% acid concentration (e.g., 10-20 g of acid per 1 L of water), resulting in a pH between 2 and 3.
- Extraction:
 - Combine the grape pomace and the acidified water in a large beaker at a solid-to-liquid ratio of 1:10 to 1:20 (e.g., 50 g of pomace in 500 mL to 1 L of water).
 - Gently heat the mixture to 40-50°C using a heating mantle. Do not exceed 60°C to prevent significant degradation of the anthocyanins.^[1]
 - Maintain the temperature and stir the mixture continuously for 60-90 minutes.
- Filtration:
 - Allow the mixture to cool slightly.

- Separate the liquid extract from the solid pomace. For a coarse filtration, pour the mixture through several layers of cheesecloth. For a finer filtration, use a Buchner funnel with filter paper under vacuum.
- Storage: Store the filtered **enocyanin** extract in a clearly labeled, airtight amber glass bottle in a cool, dark place (e.g., refrigerator at 4°C). The extract is best used within a few weeks.
[7]

Protocol 2: Preparation of Textile Fibers (Scouring)

Scouring is a critical cleaning step to remove natural waxes, oils, and impurities, ensuring even dye uptake.[1][7]

A. Scouring of Wool (Protein Fiber)

- Weigh the dry wool fabric or yarn (Weight of Fiber, WOF).
- Fill a pot with enough lukewarm water to allow the fiber to move freely.
- Add a pH-neutral detergent (e.g., Orvus Paste Soap) at ~1% WOF (e.g., 1 g of soap for 100 g of wool).[16]
- Submerge the wet wool in the pot. Slowly heat the water to 60-70°C.
- Hold at this temperature for 1 hour, gently agitating occasionally to ensure even cleaning. Do not boil or agitate vigorously to avoid felting.[8]
- Let the pot cool down completely before removing the fiber.
- Rinse the wool thoroughly with water of the same temperature to remove all soap residues.

B. Scouring of Cotton (Cellulosic Fiber)

- Weigh the dry cotton fabric or yarn (WOF).
- Fill a pot with enough hot water for the fiber to move freely.

- Add Soda Ash (sodium carbonate) at 4% WOF (e.g., 4 g for 100 g of cotton).^{[7][8]} A mild detergent like Synthrapol (1-2% WOF) can also be added.
- Submerge the wet cotton in the pot.
- Bring the water to a simmer (90-100°C) and maintain for 1-2 hours, stirring occasionally. The water will likely turn yellow-brown as impurities are removed.^[1]
- Allow the pot to cool, then remove the cotton.
- Rinse the cotton thoroughly with hot water, followed by warm water, until the water runs clear.

Protocol 3: Mordanting of Textile Fibers

This step prepares the scoured fibers to chemically bond with the dye.

A. Mordanting Wool with Alum

- Use the scoured, wet wool.
- In a dedicated mordant pot, dissolve Alum (Potassium Aluminum Sulfate) at 12-15% WOF in a small amount of hot water.^[13] Cream of Tartar (6% WOF) can be added to brighten colors and soften the wool.^[13]
- Fill the pot with enough cool water to cover the wool, then add the dissolved alum mixture and stir well.
- Add the wet wool to the pot.
- Slowly heat the mordant bath to 80-85°C. Hold for 1 hour, stirring gently every 15 minutes. Do not boil.^[10]
- Let the bath cool completely. The wool can be left to steep overnight for improved uptake.^[5]
- Remove the wool, gently squeeze out excess liquid, and proceed to dyeing. It can also be dried and stored for later use.

B. Mordanting Cotton with Tannin and Alum (Two-Step Process)

- Step 1: Tannin Bath:
 - Use the scoured, wet cotton.
 - Dissolve Tannic Acid at 8-10% WOF in hot water.[\[9\]](#)
 - Add the dissolved tannin to a pot filled with enough hot water (50-60°C) to cover the cotton.[\[15\]](#)
 - Submerge the cotton and keep it in the warm tannin bath for 1-2 hours (or overnight for deeper shades), stirring occasionally.[\[14\]](#)
 - Remove the cotton, gently squeeze out excess liquid. Do not rinse.[\[14\]](#)
- Step 2: Alum Bath:
 - Prepare an alum bath as described in Protocol 3A, using 15% WOF Alum and 2% WOF Soda Ash (to fix the alum).[\[15\]](#)
 - Add the tannin-treated, damp cotton to the cool alum bath.
 - Let the fiber soak for at least 2 hours, or overnight, stirring occasionally. No heating is required for this step.[\[14\]](#)
 - Remove the cotton, rinse lightly, and proceed to dyeing.

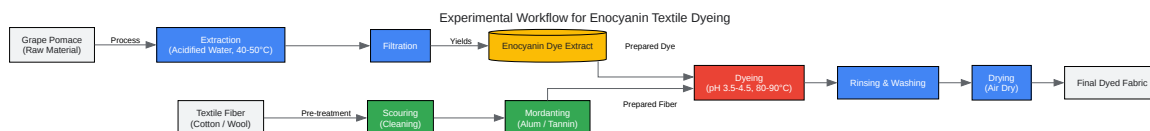
Protocol 4: Dyeing with Enocyanin Extract

Procedure:

- Prepare the Dye Bath: Fill a non-reactive pot (stainless steel) with the required amount of water (e.g., for a 1:40 liquor ratio, use 4 L of water for 100 g of fiber). Add the prepared **enocyanin** extract. The amount of extract will determine the depth of shade; start with a 1:1 ratio of extract to the weight of fiber and adjust as needed.

- **Adjust pH:** Gently stir the dye bath. Measure the pH and adjust to the desired range (e.g., 3.5-4.5) using a weak acid like citric acid or vinegar.
- **Enter Fabric:** Add the pre-mordanted, wet fabric to the cool dye bath. Ensure it is fully submerged.
- **Dyeing:**
 - Slowly raise the temperature of the dye bath to the target (80-85°C for wool, 80-90°C for cotton).
 - Maintain this temperature for 60 minutes, stirring gently every 10-15 minutes to ensure even dyeing.
- **Cool Down:** After 60 minutes, turn off the heat and allow the pot to cool down slowly. Leaving the fabric in the cooling dye bath overnight can improve color depth.
- **Rinsing and Drying:**
 - Once cool, remove the fabric from the dye bath.
 - Rinse with cool water until the water runs clear. A final rinse with a pH-neutral soap can help remove any unfixed dye.
 - Gently squeeze out excess water and hang the fabric to dry away from direct sunlight.

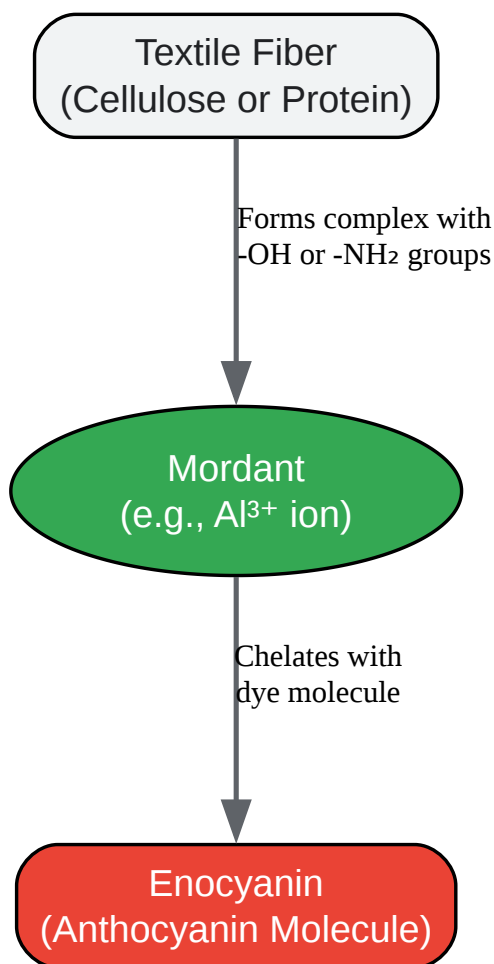
Visualizations



[Click to download full resolution via product page](#)

Caption: General workflow for textile dyeing with **enocyanin**.

Chemical Linkage Model in Mordant Dyeing



[Click to download full resolution via product page](#)

Caption: Mordant acting as a chemical bridge between fiber and dye.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Scouring — Natural Dyes [naturaldyes.ca]
- 2. cellulosechemtechnol.ro [cellulosechemtechnol.ro]
- 3. researchgate.net [researchgate.net]
- 4. Textile Processing Steps That Affect Natural Dye Uptake And Depth [eureka.patsnap.com]
- 5. Basic Alum Mordant Recipe for Dyeing Wool – Mother Earth News [motherearthnews.com]
- 6. myramadecolor.com [myramadecolor.com]
- 7. Natural Dye Series Post 1: Scouring — Farm & Folk [farmandfolk.com]
- 8. tashamillergriffith.com [tashamillergriffith.com]
- 9. Natural Dye Series Post 2: Mordanting Cellulose Fabric — Farm & Folk [farmandfolk.com]
- 10. Mordanting wool and cellulose fibers | Forests and meadows natural dyeing studio [forestsandmeadows.com]
- 11. blog.qima.com [blog.qima.com]
- 12. chiuvention.com [chiuvention.com]
- 13. botanicalcolors.com [botanicalcolors.com]
- 14. botanicalcolors.com [botanicalcolors.com]
- 15. How to Mordant - Cellulose Fibres — Natural Dyes [naturaldyes.ca]
- 16. How to wash or scour fabric for eco-printing and natural dyeing – Gumnut Magic [gumnutmagic.com]
- 17. pccc.icrc.ac.ir [pccc.icrc.ac.ir]
- 18. itast.ir [itast.ir]
- 19. Characterization of Color and Application of Natural Dyes from Hagonoy (Chromolaena odorata) Leaves on Cotton and Wool Fabrics – Oriental Journal of Chemistry [orientjchem.org]
- 20. Optimization of a Sustainable Protocol for the Extraction of Anthocyanins as Textile Dyes from Plant Materials - PMC [pmc.ncbi.nlm.nih.gov]
- 21. espublisher.com [espublisher.com]
- 22. researchgate.net [researchgate.net]

- 23. researchgate.net [researchgate.net]
- 24. researchgate.net [researchgate.net]
- 25. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes: Enocyanin as a Natural Dye in Textile Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15575552#enocyanin-as-a-natural-dye-in-textile-applications]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com